

Boiling point and solubility of 1-Vinylimidazole in water and alcohols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Vinylimidazole

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Technical Guide: Physicochemical Properties of 1-Vinylimidazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and solubility of **1-Vinylimidazole** in water and common alcoholic solvents. The information is curated for professionals in research and development who utilize this versatile monomer in their work.

Core Properties of 1-Vinylimidazole

1-Vinylimidazole is a heterocyclic compound with the chemical formula $C_5H_6N_2$. It is a valuable monomer in the synthesis of various polymers and copolymers with applications in pharmaceuticals, coatings, and industrial processes. A thorough understanding of its physical properties is crucial for its effective use in these applications.

Boiling Point

The boiling point of **1-Vinylimidazole** has been determined under both atmospheric and reduced pressure conditions. This data is essential for purification processes such as distillation and for handling the compound at elevated temperatures.

Property	Value	Conditions
Boiling Point	192-194 °C	Atmospheric Pressure (760 mmHg)
Boiling Point	78-79 °C	Reduced Pressure (13 mmHg)

Solubility Profile

1-Vinylimidazole exhibits high solubility in polar protic solvents, a critical characteristic for its use in aqueous and alcoholic systems for polymerization and formulation.[1]

Solvent	Solubility
Water	Miscible[2][3]
Alcohols (e.g., Methanol, Ethanol)	Very Soluble[1]

Note on Miscibility: The term "miscible" indicates that **1-Vinylimidazole** and water can be mixed in all proportions to form a homogeneous solution.[2][3] This property is advantageous for reactions and formulations requiring a wide range of concentrations. While specific quantitative solubility data in alcohols is not readily available, the term "very soluble" suggests a high degree of solubility, making it suitable for use in these solvent systems.[1]

Experimental Protocols

Accurate determination of boiling point and solubility is fundamental in chemical research. The following are standard methodologies for characterizing these properties for liquid compounds like **1-Vinylimidazole**.

Determination of Boiling Point (Capillary Method)

This method is a common and reliable technique for determining the boiling point of a liquid, especially with small sample volumes.

Apparatus:

- Thiele tube or melting point apparatus (e.g., MelTemp)

- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Sample of **1-Vinylimidazole**

Procedure:

- A small amount of **1-Vinylimidazole** is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube or melting point apparatus, which is filled with heating oil.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is carefully adjusted to maintain a slow, steady stream of bubbles.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Solubility in Water (OECD Guideline 105: Flask Method)

For substances like **1-Vinylimidazole** that are highly soluble in water, the Flask Method as described in the OECD Guideline 105 is appropriate.

Apparatus:

- Constant temperature water bath or shaker
- Flasks with stoppers
- Analytical balance
- Apparatus for quantitative analysis (e.g., GC, HPLC, or titration)
- Filtration device (if necessary)

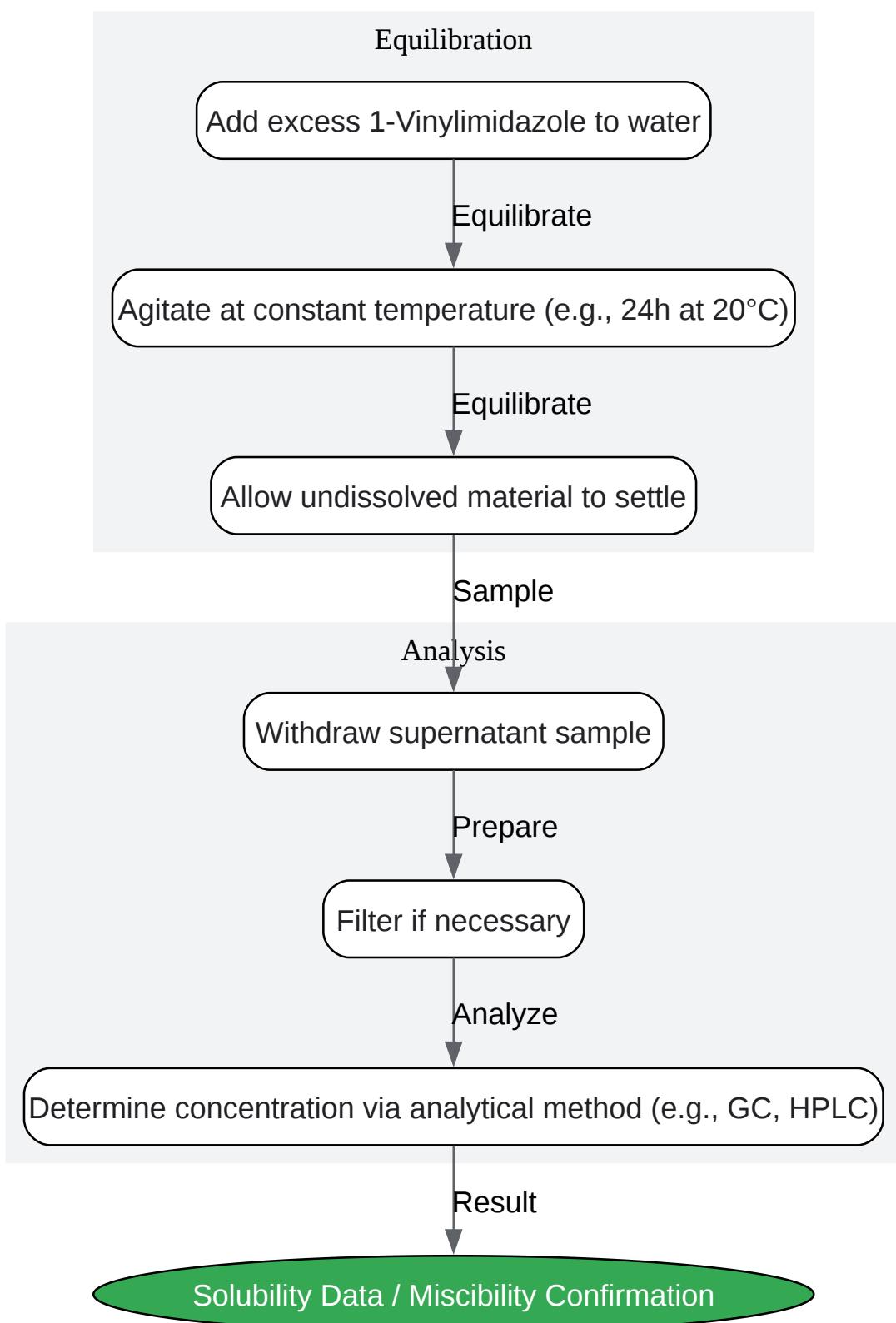
Procedure:

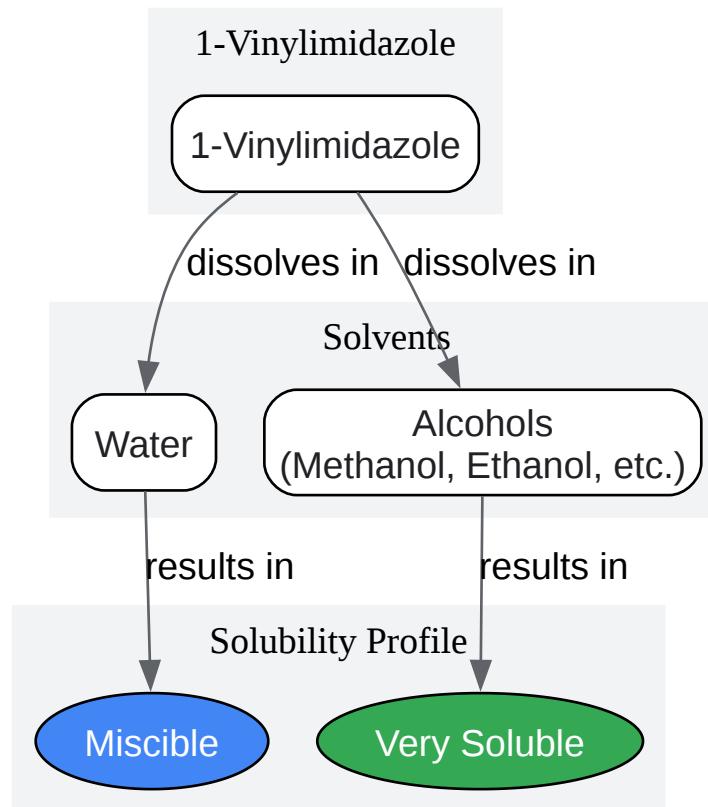
- An excess amount of **1-Vinylimidazole** is added to a known volume of water in a flask.
- The flask is tightly stoppered and placed in a constant temperature bath, typically maintained at 20 ± 0.5 °C.
- The mixture is agitated (e.g., by shaking or stirring) for a sufficient period to reach equilibrium (a preliminary test can determine the required time). A common duration is 24 hours.
- After equilibrium is reached, the mixture is allowed to stand to let any undissolved material settle.
- A sample of the supernatant (the clear, saturated solution) is carefully withdrawn. If necessary, the solution is filtered to remove any suspended particles.
- The concentration of **1-Vinylimidazole** in the aqueous sample is determined using a suitable and validated analytical method.
- The solubility is reported in units of mass per volume (e.g., g/L) or as a percentage. Given that **1-Vinylimidazole** is miscible with water, a saturated solution may not be achievable under standard conditions, and this observation would be reported.

Logical Relationships and Workflows

The following diagrams illustrate the logical flow of determining the key physicochemical properties of **1-Vinylimidazole**.







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- To cite this document: BenchChem. [Boiling point and solubility of 1-Vinylimidazole in water and alcohols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b087127#boiling-point-and-solubility-of-1-vinylimidazole-in-water-and-alcohols>

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